

preparing stock solutions of NSC636819 for cell culture

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Application Notes and Protocols for NSC636819 Preparing Stock Solutions of the KDM4A/KDM4B Inhibitor NSC636819 for Cell Culture Applications

Audience: Researchers, scientists, and drug development professionals.

Introduction

NSC636819 is a cell-permeable small molecule that acts as a competitive inhibitor of the histone demethylases KDM4A and KDM4B.[1][2][3] These enzymes play a crucial role in epigenetic regulation by removing methyl groups from histone H3 at lysine 9 (H3K9me3), a mark associated with transcriptional repression. By inhibiting KDM4A and KDM4B, **NSC636819** can induce apoptosis in cancer cells, particularly in prostate cancer, and negatively regulate androgen-responsive genes.[4] Proper preparation of stock solutions is critical for accurate and reproducible experimental results in cell culture-based assays.

Quantitative Data Summary

The following table summarizes the key quantitative data for **NSC636819**.

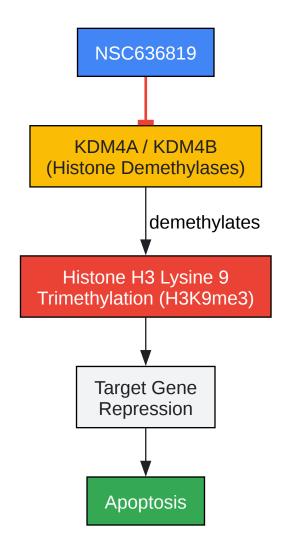


Parameter	Value	Source
Molecular Weight	510.15 g/mol	
Chemical Formula	C22H12Cl4N2O4	
Purity	≥97% (HPLC)	
Solubility in DMSO	Up to 10 mM or 10 mg/mL	[4]
Storage (Solid)	+4°C or 2-8°C	
Storage (Stock Solution)	-20°C (stable for up to 3 months) or -80°C (stable for up to 6 months)	[1]
Ki for KDM4A	5.5 μΜ	[1]
Ki for KDM4B	3.0 μΜ	[1]
IC₅₀ in LNCaP cells	16.5 μM (after 3 days)	[1]
Typical Working Concentration	5 - 20 μΜ	[1]

Signaling Pathway of NSC636819

NSC636819 exerts its biological effects by inhibiting the enzymatic activity of KDM4A and KDM4B. This leads to an increase in the repressive H3K9me3 mark on target gene promoters, altering gene expression and ultimately leading to cellular apoptosis.





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Figure 1: Simplified signaling pathway of **NSC636819** action.

Experimental Protocols Materials

- NSC636819 powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Sterile, nuclease-free water
- Vortex mixer



· Calibrated pipettes and sterile tips

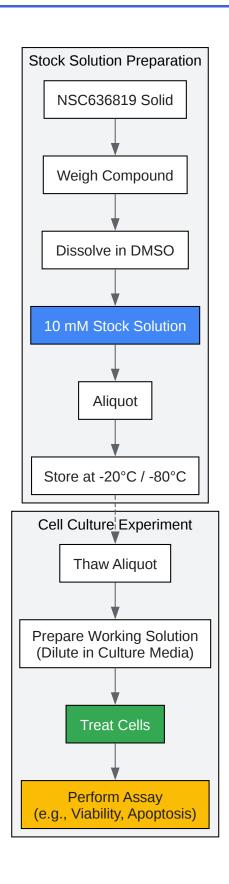
Protocol for Preparing a 10 mM Stock Solution of NSC636819

- Calculate the required mass of NSC636819:
 - The molecular weight of NSC636819 is 510.15 g/mol.
 - To prepare a 10 mM stock solution, you will need 5.1015 mg of NSC636819 per 1 mL of DMSO.
 - For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.10 mg of NSC636819.
- Dissolve the NSC636819 in DMSO:
 - Aseptically add the calculated mass of NSC636819 to a sterile microcentrifuge tube.
 - Add the corresponding volume of sterile DMSO to the tube.
 - Vortex the solution thoroughly until the NSC636819 is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Aliquot and Store the Stock Solution:
 - Once dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL)
 in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can
 degrade the compound.
 - Store the aliquots at -20°C for up to 3 months or at -80°C for up to 6 months.[1]

Workflow for Preparing and Using NSC636819 Stock Solution

The following diagram illustrates the general workflow from receiving the solid compound to its application in cell culture experiments.





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Figure 2: Experimental workflow for NSC636819.



Protocol for Treating Cells with NSC636819

- · Thaw the Stock Solution:
 - Remove one aliquot of the 10 mM NSC636819 stock solution from the freezer and thaw it at room temperature.
- Prepare the Working Solution:
 - \circ Dilute the stock solution to the desired final concentration in your cell culture medium. For example, to achieve a final concentration of 10 μ M in 1 mL of medium, add 1 μ L of the 10 mM stock solution to 999 μ L of medium.
 - It is recommended to prepare a series of dilutions to determine the optimal concentration for your specific cell line and experimental conditions.
- Treat the Cells:
 - Remove the existing medium from your cultured cells and replace it with the medium containing the desired concentration of NSC636819.
 - Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) before performing downstream assays.

Safety Precautions

- NSC636819 is intended for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Handle DMSO with care as it can facilitate the absorption of other substances through the skin.
- Consult the Safety Data Sheet (SDS) for detailed safety information.



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